

In-Depth Technical Guide to the Physical Properties of N-Boc-6-hydroxyhexylamine

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Compound of Interest

Compound Name: *tert-Butyl N-(6-hydroxyhexyl)carbamate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of N-Boc-6-hydroxyhexylamine (**tert-butyl N-(6-hydroxyhexyl)carbamate**), a key intermediate in various chemical syntheses. The information presented is intended to support research, development, and quality control activities.

Core Physical Characteristics

N-Boc-6-hydroxyhexylamine, with the CAS number 75937-12-1, is a bifunctional molecule containing a Boc-protected amine and a primary alcohol.^{[1][2]} Its physical state at ambient temperature can vary, being described as both a light yellow oil and a white solid, which is consistent with its reported melting point range.^{[3][4]}

Quantitative Physical Data

A summary of the key physical properties of N-Boc-6-hydroxyhexylamine is presented in the table below for easy reference and comparison. It is important to note that some of these values are predicted and should be confirmed by experimental analysis for critical applications.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₃ NO ₃	[1][2]
Molecular Weight	217.31 g/mol	[1][2][5][6][7]
Appearance	Light Yellow Oil / White Solid	[3][4]
Melting Point	37-41 °C	[4][6][8]
Boiling Point	333.8 ± 25.0 °C (Predicted at 760 mmHg)	[5][6][8]
Density	0.987 ± 0.06 g/cm ³ (Predicted)	[6][8]
Solubility	Soluble in dichloromethane and ethyl acetate.	[9][10]

Experimental Protocols for Physical Property Determination

While specific experimental protocols for N-Boc-6-hydroxyhexylamine are not readily available in the public domain, standard methodologies can be applied to determine its physical properties.

Melting Point Determination

The melting point of N-Boc-6-hydroxyhexylamine can be determined using a capillary melting point apparatus.

- **Sample Preparation:** A small, dry sample of the compound is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting range.

- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded as the melting range.

Boiling Point Determination

The boiling point of N-Boc-6-hydroxyhexylamine can be determined using a distillation setup or a micro boiling point method.

- **Apparatus Setup:** For a standard distillation, the compound is placed in a round-bottom flask with a distillation head, condenser, and receiving flask. For a micro method, a small amount of the liquid is placed in a test tube with an inverted capillary tube.
- **Heating:** The liquid is heated gently.
- **Observation:** The temperature at which the vapor pressure of the liquid equals the atmospheric pressure, and a steady stream of bubbles emerges from the capillary tube (micro method) or when a constant temperature is observed at the thermometer during distillation, is recorded as the boiling point. Given the predicted high boiling point, vacuum distillation may be necessary to prevent decomposition.

Density Determination

The density of liquid N-Boc-6-hydroxyhexylamine can be determined using a pycnometer or a digital density meter.

- **Pycnometer Method:**
 - The mass of a clean, dry pycnometer is determined.
 - The pycnometer is filled with the sample, and its mass is measured.
 - The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., water) and measuring its mass.
 - The density is calculated as the mass of the sample divided by its volume.

- **Digital Density Meter:** A small amount of the liquid sample is introduced into the oscillating U-tube of the density meter, and the instrument directly provides a density reading.

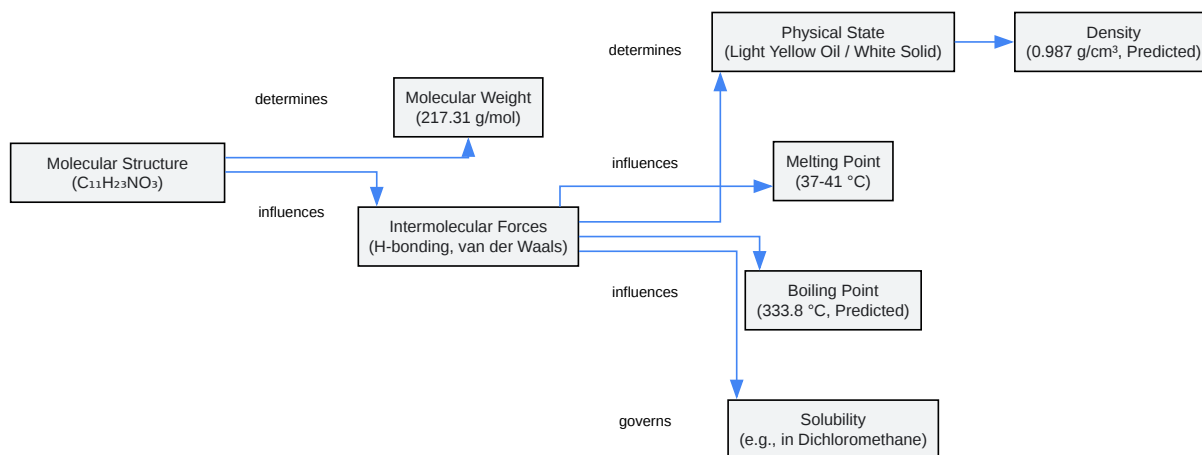
Solubility Assessment

The solubility of N-Boc-6-hydroxyhexylamine in various solvents can be determined qualitatively and quantitatively.

- **Qualitative Assessment:** A small amount of the compound is added to a test tube containing the solvent of interest. The mixture is agitated, and the dissolution is observed at room temperature and with gentle heating.
- **Quantitative Determination:** A saturated solution is prepared by adding an excess of the compound to a known volume of the solvent. The mixture is stirred at a constant temperature until equilibrium is reached. The undissolved solid is removed by filtration, and the concentration of the solute in the filtrate is determined by a suitable analytical method (e.g., gravimetric analysis after solvent evaporation, or spectroscopic methods).

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected and influence its behavior in various applications. The following diagram illustrates the logical flow and relationship between the fundamental and derived physical properties of N-Boc-6-hydroxyhexylamine.



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